

DL-Histidine-d3: A Technical Guide to Stability and Storage

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Compound of Interest

Compound Name: *DL-Histidine-d3*

Cat. No.: *B1433912*

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the stability and recommended storage conditions for **DL-Histidine-d3**. Ensuring the integrity of this isotopically labeled internal standard is critical for accurate quantification of histidine in various research and drug development applications. This document outlines storage recommendations, discusses potential degradation pathways, and provides representative experimental protocols for stability assessment.

Core Stability and Storage Recommendations

Proper storage is paramount to maintain the stability and isotopic purity of **DL-Histidine-d3**. The following conditions are recommended based on information from various suppliers.

Solid Form

DL-Histidine-d3 is typically supplied as a solid. For long-term storage, it is advised to keep the product in a tightly sealed container at -20°C.[1][2] Under these conditions, the solid form is reported to be stable for at least three to four years.[1][2] Some suppliers also indicate that storage at 4°C is acceptable for shorter periods, for up to two years.[2] To prevent the introduction of moisture, which can accelerate degradation, the container should be allowed to warm to room temperature before opening.

Solution Form

When prepared as a stock solution, the stability of **DL-Histidine-d3** is more limited. For optimal stability, it is recommended to store solutions at -80°C, which can preserve the integrity of the compound for up to six months.[2][3] For shorter-term storage, -20°C is also acceptable for up to one month.[2][3] It is best practice to prepare single-use aliquots to minimize freeze-thaw cycles, which can degrade the compound. If water is used as the solvent, it is advisable to filter and sterilize the solution.[2][3]

Quantitative Stability Data

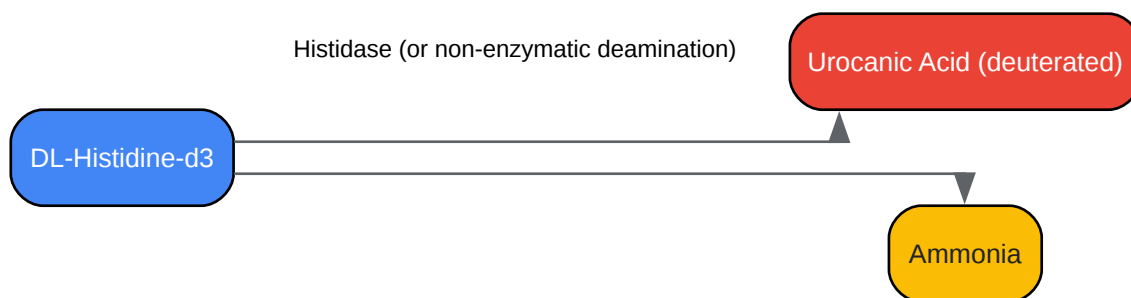
While specific, publicly available long-term stability studies on **DL-Histidine-d3** are limited, the following table summarizes the recommended storage conditions and expected stability based on supplier information. This data is crucial for planning experiments and ensuring the reliability of analytical results.

Form	Storage Temperature	Duration	Expected Stability	Source
Solid	-20°C	Long-term	≥ 4 years	[1]
Solid	-20°C	Long-term	3 years	[2]
Solid	4°C	Short-term	2 years	[2]
In Solvent	-80°C	Long-term	6 months	[2][3]
In Solvent	-20°C	Short-term	1 month	[2][3]

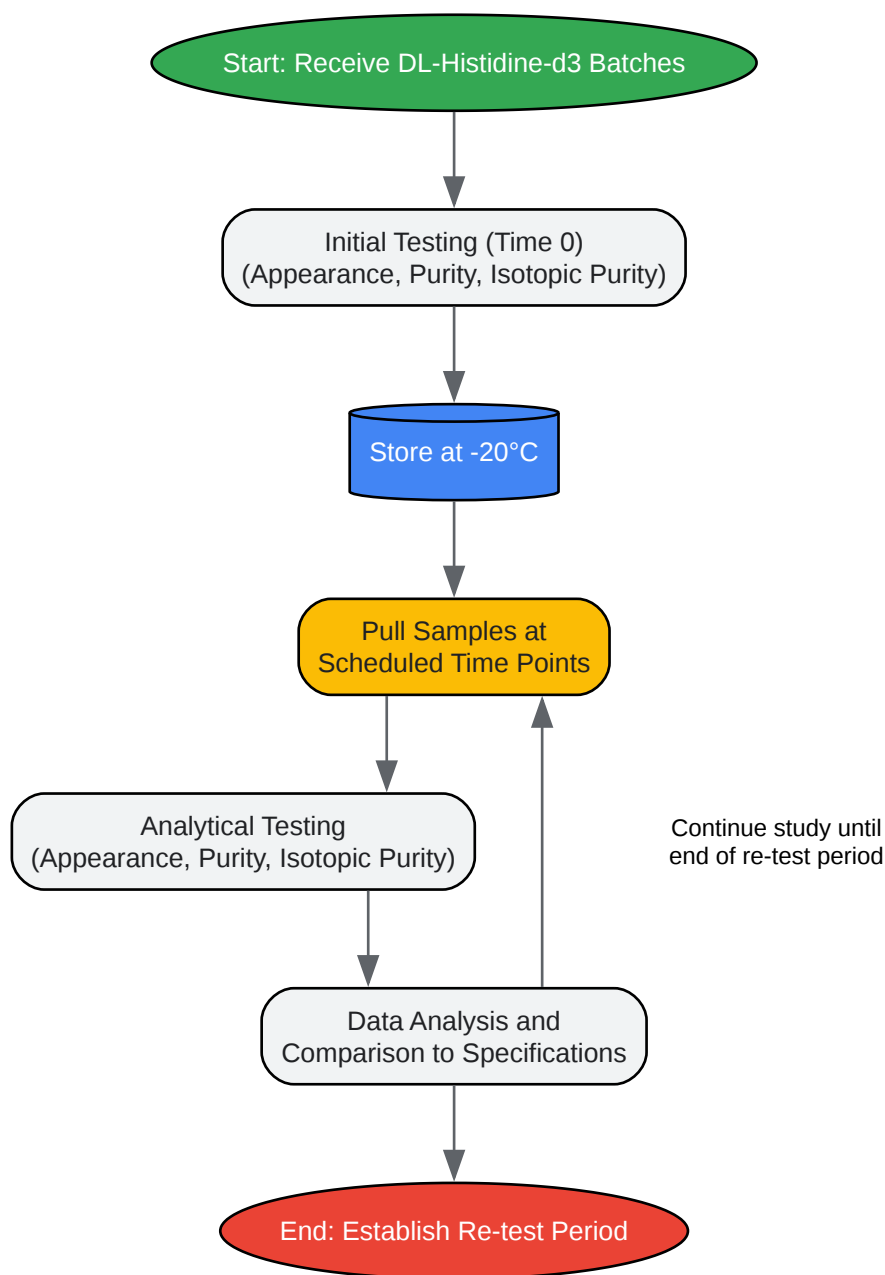
Potential Degradation Pathways

DL-Histidine-d3, being a deuterated form of histidine, is expected to follow similar degradation pathways as its non-deuterated counterpart. The primary degradation pathway for histidine involves its conversion to urocanic acid.[4] This transformation is a key consideration in stability studies, as the formation of degradation products can interfere with analytical measurements.

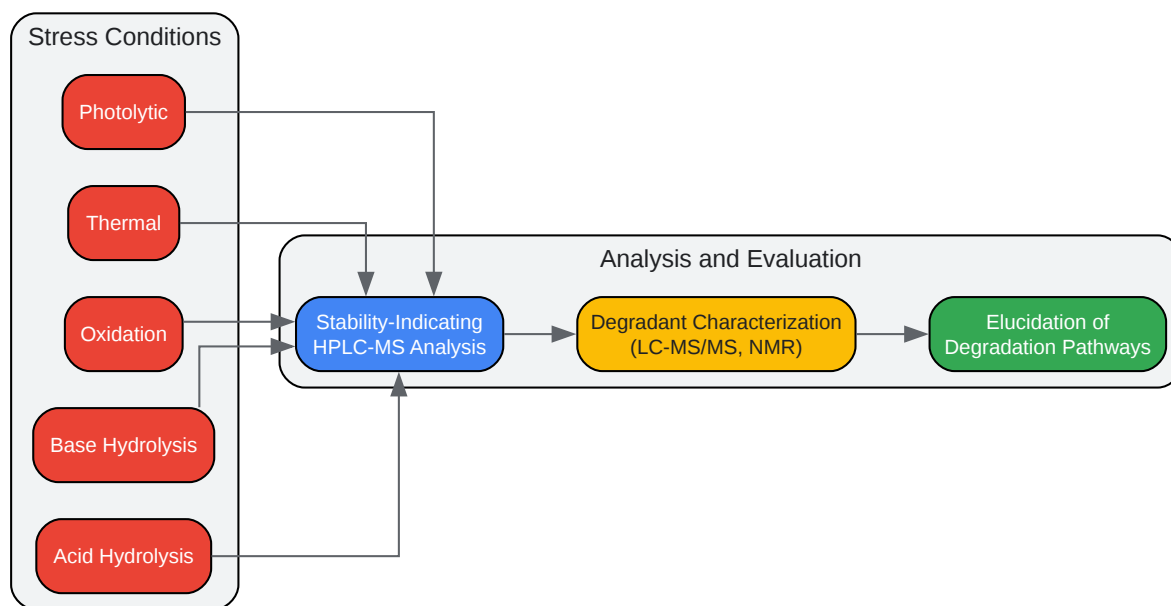
A simplified representation of the initial step in the histidine degradation pathway is illustrated below. This pathway is conserved across many organisms and is the most likely route of non-enzymatic degradation under certain stress conditions.[5][6][7]



Potential Degradation Pathway of Histidine



Long-Term Stability Study Workflow



Forced Degradation Study Logic

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